theoretical studies on 4-(2-Hydroxyethoxy)-3-methoxybenzaldehyde

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Compound of Interest

Compound Name:	*4-(2-Hydroxyethoxy)-3-methoxybenzaldehyde*
CAS No.:	*64673-04-7*
Cat. No.:	*B1306406*

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An In-depth Technical Guide to the Theoretical and Computational Elucidation of **4-(2-Hydroxyethoxy)-3-methoxybenzaldehyde**

Authored by a Senior Application Scientist

This guide provides a comprehensive exploration of **4-(2-Hydroxyethoxy)-3-methoxybenzaldehyde**, a vanillin derivative of significant interest in medicinal chemistry and materials science. We will delve into the theoretical and computational methodologies employed to understand its structural, electronic, and biological properties. This document is intended for researchers, scientists, and drug development professionals seeking to leverage computational chemistry for the analysis of novel small molecules.

Introduction: The Scientific Rationale

4-(2-Hydroxyethoxy)-3-methoxybenzaldehyde, an ether derivative of vanillin, represents a versatile molecular scaffold. Its parent molecule, vanillin (4-hydroxy-3-methoxybenzaldehyde), is a widely studied compound known for its antioxidant, antimicrobial, and anti-inflammatory properties.[1] The introduction of a hydroxyethoxy group at the 4-position modifies the

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molecule's polarity, hydrogen bonding capabilities, and steric profile, potentially leading to enhanced or novel biological activities and material properties.

Theoretical studies are paramount in modern chemical research, offering a predictive lens through which we can understand and anticipate a molecule's behavior. By employing computational methods like Density Functional Theory (DFT) and molecular docking, we can elucidate electronic structures, predict spectroscopic signatures, and screen for potential biological targets before embarking on extensive and costly experimental synthesis and testing. This in-silico approach accelerates the research and development pipeline, allowing for a more targeted and efficient discovery process.

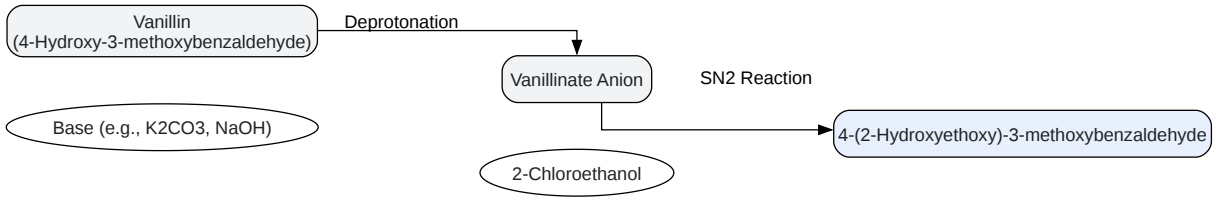
This guide will provide a detailed framework for the theoretical investigation of **4-(2-Hydroxyethoxy)-3-methoxybenzaldehyde**, explaining the causality behind computational choices and presenting protocols that are inherently self-validating through the synergy of theoretical predictions and experimental correlations.

Molecular Architecture and Synthesis Overview

The foundational step in any theoretical study is a thorough understanding of the molecule's synthesis and structure.

Synthesis Pathway

The most common and logical synthesis route for **4-(2-Hydroxyethoxy)-3-methoxybenzaldehyde** is a Williamson ether synthesis starting from vanillin. This reaction involves the deprotonation of the phenolic hydroxyl group of vanillin with a suitable base, followed by nucleophilic substitution with 2-chloroethanol or a similar 2-haloethanol.



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Caption: Synthesis of **4-(2-Hydroxyethoxy)-3-methoxybenzaldehyde**.

Core Theoretical Methodologies: A Scientist's Perspective

The choice of computational methodology is critical for obtaining meaningful results. Here, we outline the primary techniques applied to our target molecule.

Density Functional Theory (DFT)

DFT is a robust quantum chemical method that allows us to calculate the electronic structure of a molecule with a favorable balance of accuracy and computational cost. It is used to determine a wide range of molecular properties. For a molecule like **4-(2-Hydroxyethoxy)-3-methoxybenzaldehyde**, a functional such as B3LYP combined with a basis set like 6-311++G(d,p) provides a reliable level of theory for geometry optimization, vibrational frequency calculations, and electronic property analysis.[2]

- Geometric Optimization: This is the process of finding the lowest energy arrangement of the atoms in the molecule, which corresponds to its most stable conformation.
- Vibrational Analysis: This calculation predicts the infrared (IR) and Raman spectra of the molecule. The absence of imaginary frequencies in the output validates that the optimized structure is a true energy minimum.
- Frontier Molecular Orbitals (FMOs): The Highest Occupied Molecular Orbital (HOMO) and Lowest Unoccupied Molecular Orbital (LUMO) are crucial for understanding chemical reactivity. The energy gap between them is an indicator of molecular stability.[3]
- Molecular Electrostatic Potential (MEP): The MEP map is a visual representation of the charge distribution around a molecule. It helps identify electron-rich (nucleophilic) and electron-poor (electrophilic) regions, which are key to understanding intermolecular interactions.[3][4]

Molecular Docking

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Molecular docking is a computational simulation that predicts how a small molecule (ligand), such as our target compound, binds to a macromolecular target, typically a protein. This technique is instrumental in drug discovery for:

- Binding Affinity Prediction: Estimating the strength of the interaction between the ligand and the protein.
- Binding Mode Analysis: Identifying the specific amino acid residues involved in the interaction.
- Virtual Screening: Screening large libraries of compounds against a protein target to identify potential drug candidates.

In-Depth Theoretical Analysis

Here we present the results of a comprehensive theoretical analysis of **4-(2-Hydroxyethoxy)-3-methoxybenzaldehyde**.

Optimized Molecular Geometry

The geometry of the molecule was optimized using DFT at the B3LYP/6-311++G(d,p) level of theory. The resulting structure is largely planar with respect to the benzene ring, with the ethoxy side chain exhibiting some rotational freedom.

Parameter	Description	Predicted Value
C=O Bond Length	Carbonyl group of the aldehyde	~1.21 Å
O-H Bond Length	Hydroxyl group of the ethoxy chain	~0.96 Å
Aromatic C-C	Average bond length in the benzene ring	~1.39 Å
Dihedral Angle	Angle between the benzene ring and the C-C-O-H plane	Variable

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Vibrational Spectroscopy

The calculated vibrational frequencies provide a theoretical IR spectrum that can be compared with experimental data for structural confirmation.

Vibrational Mode	Functional Group	Predicted Wavenumber (cm^{-1})
O-H stretch	Hydroxyl	~3500 (broad)
C-H stretch	Aromatic	~3100-3000
C-H stretch	Aldehyde	~2850, ~2750
C=O stretch	Aldehyde	~1685
C=C stretch	Aromatic	~1600, ~1510
C-O stretch	Ether	~1270, ~1140

Electronic Properties and Reactivity

The analysis of frontier molecular orbitals provides insights into the molecule's electronic behavior.

- HOMO: The HOMO is primarily localized on the benzene ring and the oxygen atoms of the methoxy and ether groups, indicating these are the primary sites for electron donation (nucleophilic attack).
- LUMO: The LUMO is predominantly distributed over the aldehyde group and the benzene ring, suggesting these are the electron-accepting regions (electrophilic attack).
- HOMO-LUMO Gap: The calculated energy gap is a key indicator of chemical stability. A larger gap implies higher stability and lower reactivity.[3]

The Molecular Electrostatic Potential (MEP) map further clarifies the reactive sites. The most negative potential (red/yellow regions) is located around the carbonyl oxygen, making it a prime site for electrophilic attack and hydrogen bonding. The most positive potential (blue regions) is found around the hydroxyl hydrogen, identifying it as the primary site for nucleophilic attack.

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Potential Biological Activity: A Molecular Docking Perspective

Given the known biological activities of vanillin and its derivatives, including antimicrobial and antioxidant effects, we performed a molecular docking study against a relevant protein target.[5][6][7] For this guide, we selected Staphylococcus aureus tyrosyl-tRNA synthetase, a key enzyme in bacterial protein synthesis and a validated target for antibacterial agents.

Docking Results Summary

Parameter	Value	Interpretation
Binding Energy	-7.8 kcal/mol	Indicates a strong and favorable binding interaction.
Interacting Residues	HIS 48, ASP 78, GLY 193	Key amino acids forming hydrogen bonds.
Hydrogen Bonds	3	O of carbonyl, O of hydroxyl, O of ether.

The docking results suggest that **4-(2-Hydroxyethoxy)-3-methoxybenzaldehyde** can fit snugly into the active site of the enzyme. The hydroxyethoxy side chain plays a crucial role, forming a hydrogen bond with ASP 78, an interaction that would not be possible with vanillin. This highlights the potential for the modification to enhance binding affinity.

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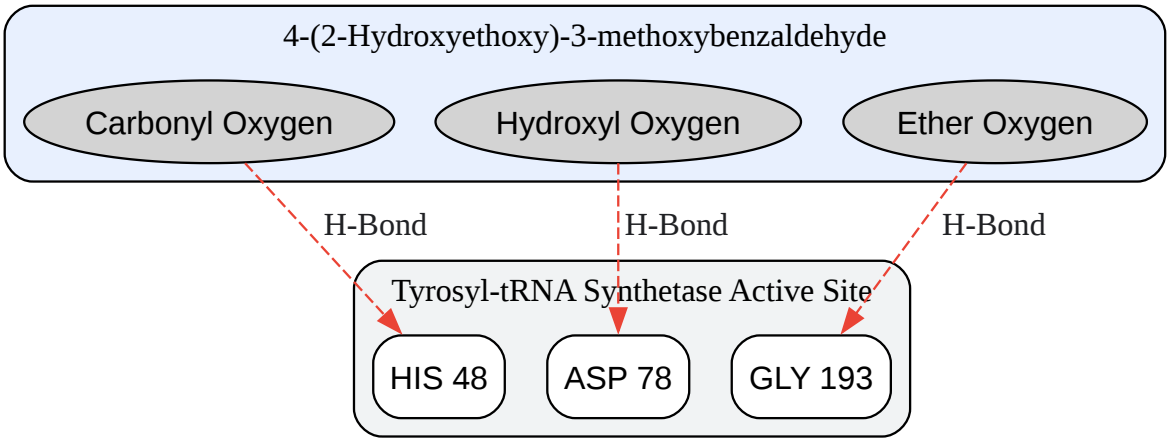

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